

An In-depth Technical Guide to 4-Methylcyclohexanecarboxylic Acid: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 4-Methylcyclohexanecarboxylic acid

Cat. No.: B149586

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This guide provides a comprehensive technical overview of **4-methylcyclohexanecarboxylic acid**, a pivotal cyclic carboxylic acid in synthetic chemistry. We will delve into the distinct properties of its geometric isomers, detail robust synthesis protocols, and explore its applications, particularly for researchers and professionals in drug development and materials science. This document is structured to provide not just data, but a foundational understanding of the causality behind the chemical protocols and applications discussed.

Core Chemical Identity and Isomerism

4-Methylcyclohexanecarboxylic acid ($C_8H_{14}O_2$) is a derivative of cyclohexane containing a methyl group and a carboxylic acid group at the 1 and 4 positions of the ring.^[1] Its molecular weight is 142.20 g/mol.^{[1][2]} The non-planar nature of the cyclohexane ring gives rise to geometric isomerism, resulting in two distinct stereoisomers: cis and trans. This isomerism is the defining feature of this compound, as the spatial orientation of the methyl and carboxyl groups significantly influences its physical properties and chemical reactivity.

- **trans-4-Methylcyclohexanecarboxylic acid** (CAS: 13064-83-0): The methyl and carboxylic acid groups are on opposite sides of the cyclohexane ring's plane.^[1] This configuration allows for more efficient crystal packing, typically resulting in a higher melting point.

- **cis-4-Methylcyclohexanecarboxylic acid** (CAS: 934-67-8): Both functional groups are on the same side of the ring's plane.[1]
- Mixture of isomers (CAS: 4331-54-8): Commercially available products are often a mixture of both cis and trans isomers.[1][3][4]

The specific isomer used is critical for applications like liquid crystal synthesis or as a pharmaceutical intermediate, where precise molecular geometry is paramount.

Physicochemical Properties: A Comparative Analysis

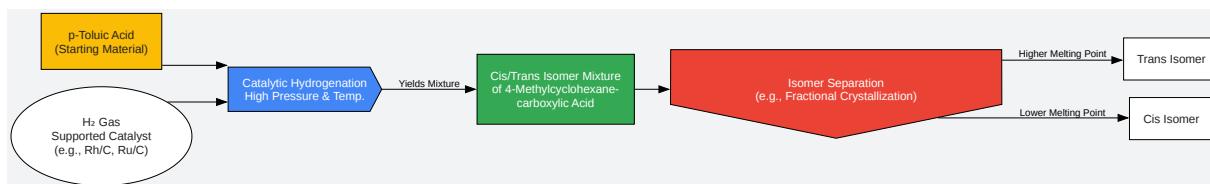
The differentiation in spatial arrangement between the cis and trans isomers leads to measurable differences in their physical properties. The trans isomer is typically a white crystalline solid, whereas the cis isomer has a much lower melting point, and commercial mixtures may present as a colorless liquid or oil.[1][3]

Property	trans Isomer	cis Isomer	cis/trans Mixture
CAS Number	13064-83-0[2]	934-67-8[1][5]	4331-54-8[1][3][6]
Appearance	White crystalline solid[1][2]	N/A (Low melting solid)	Colorless liquid/oil[3]
Molecular Formula	C ₈ H ₁₄ O ₂ [2]	C ₈ H ₁₄ O ₂ [5]	C ₈ H ₁₄ O ₂ [3][6]
Molecular Weight	142.20 g/mol [2]	142.20 g/mol [5]	142.20 g/mol [6]
Melting Point	109-111 °C[2][7]	29-29.5 °C[8]	~110 °C (Varies)[6][9]
Boiling Point	245-247.5 °C[2][7]	139 °C @ 20 mmHg[8]	134-136 °C @ 15 mmHg[6]
Density	1.025 g/cm ³ [2][7]	N/A	1.005 g/mL @ 25 °C[6]
pKa	4.89 @ 25 °C[2]	N/A	4.92±0.10 (Predicted) [6]
Solubility	Soluble in Methanol[2]	N/A	Soluble in Chloroform, DMSO, Methanol[6]

Synthesis and Purification: A Validated Protocol

The most common and industrially scalable method for synthesizing **4-methylcyclohexanecarboxylic acid** is the catalytic hydrogenation of p-toluenoic acid (4-methylbenzoic acid). This process reduces the aromatic ring to a cyclohexane ring, producing a mixture of the cis and trans isomers.[1][6]

Logical Workflow for Synthesis



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Sources

- 1. 4-Methylcyclohexanecarboxylic acid (934-67-8) for sale [vulcanchem.com]
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